

# controlling TMPTO viscosity index in synthesis

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Trimethylolpropane trioleate

CAS No.: 57675-44-2

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## TMPTO Properties & Synthesis Overview

**Trimethylolpropane trioleate** (TMPTO) is recognized as a high-performance bio-based lubricant. Its key properties, which are directly influenced by the synthesis process, are summarized in the table below.

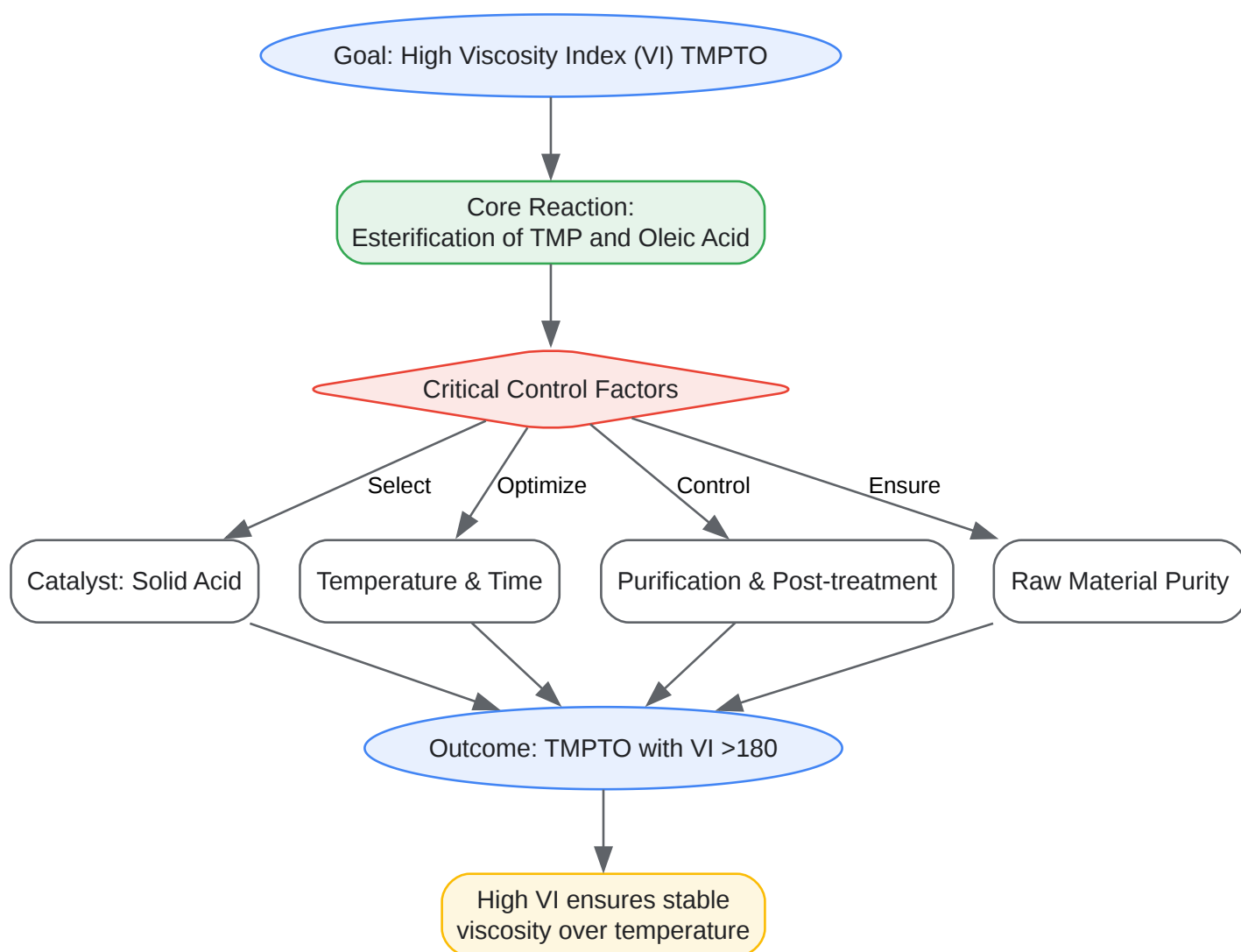
Property	Value / Typical Range	Significance / Note
Viscosity Index	180 - 189 [1] [2]	Primary indicator of viscosity stability with temperature.
Kinematic Viscosity @ 40°C	45 - 55 mm <sup>2</sup> /s [2]	Key rheological property controlled during synthesis.
Kinematic Viscosity @ 100°C	9 - 10 mm <sup>2</sup> /s [2]	Key rheological property controlled during synthesis.
Acid Value	≤ 1.0 mg KOH/g [2]	Indicator of completion of esterification; lower value is better.
Conversion Rate	Up to 96.5% [1]	Achieved with a solid acid catalyst.
Flash Point	290 - 309 °C [1] [2]	Reflects the quality of purification and removal of volatile components.

Property	Value / Typical Range	Significance / Note
Pour Point	-30 to -41 °C [1] [2]	Indicates excellent low-temperature fluidity.

The high **Viscosity Index (VI)** is a standout feature of TMPTO, indicating that its viscosity remains relatively stable across a wide temperature range. This is a direct result of its ester molecular structure [3]. A higher VI is desirable because it ensures a stable lubricating film, minimizing friction and wear under varying operational temperatures [4].

## Synthesis & Viscosity Control Strategy

The following diagram outlines the core strategy for synthesizing TMPTO with a high Viscosity Index, highlighting the critical factors and their relationships.



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## Detailed Experimental Protocol for Synthesis

The synthesis of TMPTO is primarily achieved via the esterification of Trimethylolpropane (TMP) and oleic acid. Here is a detailed methodology based on the literature [1]:

- **Reaction Setup:** Charge a mixture of TMP and oleic acid into a reactor **without solvent**. The molar ratio of the reactants should be optimized, typically with an excess of oleic acid to drive the reaction to completion.
- **Catalyst Addition:** Add a **solid acid catalyst** (e.g., nano-SO<sub>4</sub><sup>2-</sup>/TiO<sub>2</sub>). The use of a solid acid catalyst is crucial as it achieved a high conversion rate of 96.5% and simplifies separation post-reaction, minimizing acid residue that could affect the final product's acid value [1].

- **Esterification Process:** Heat the reaction mixture with continuous stirring. The reaction is typically carried out for approximately **3 hours**. The progress can be monitored by tracking the reduction in the **Acid Value**.
- **Product Isolation & Purification:** After the reaction, separate the solid catalyst from the mixture via filtration. The crude TMPTO ester may then be washed and purified to remove any unreacted materials and by-products. This step is critical for achieving the target **Acid Value ( $\leq 1.0$  mg KOH/g)** and a high **Flash Point** [2].
- **Characterization:** The synthesized TMPTO should be characterized by:
  - **FTIR Spectroscopy:** To confirm the ester formation.
  - **Physicochemical Property Analysis:** Measure kinematic viscosity at 40°C and 100°C, then **calculate the Viscosity Index** according to standard methods (e.g., ASTM D2270). Also, determine the pour point, flash point, and acid value.

## Frequently Asked Questions

**Q1: What is the primary advantage of using a solid acid catalyst in TMPTO synthesis?** Using a solid acid catalyst, as opposed to a homogeneous catalyst like sulfuric acid, significantly improves the process. It achieved a high conversion rate of 96.5% within 3 hours and simplifies post-reaction separation. This leads to a purer product with a lower acid value and reduces the need for extensive neutralization and washing steps [1].

**Q2: How does the Viscosity Index of TMPTO compare to mineral oils and other synthetics?** TMPTO has a superior VI (180-189) compared to traditional mineral oils (VI of 95-100) and is also higher than some common synthetic basestocks like Polyalphaolefin (PAO) [1] [3] [4]. This is due to its long, straight-chain molecular structure derived from oleic acid.

**Q3: Is TMPTO compatible with common lubricant additives?** Yes, studies show that TMPTO possesses good compatibility with conventional additives designed for mineral oils. In particular, zinc dialkyl dithiophosphates (ZDDP) have been shown to exhibit good extreme pressure and anti-wear properties when added to TMPTO [1].

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To cite this document: Smolecule. [controlling TMPTO viscosity index in synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b725544#controlling-tmpto-viscosity-index-in-synthesis>]

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